

Safety and Handling of 1,1'-Thiobis(2-naphthol): A Technical Guide

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Compound of Interest

Compound Name: 1,1'-Thiobis(2-naphthol)

Cat. No.: B097517

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Disclaimer: No comprehensive Safety Data Sheet (SDS) for **1,1'-Thiobis(2-naphthol)** was publicly available at the time of this writing. The following guide has been compiled by extrapolating data from structurally similar and precursor compounds, primarily 2-naphthol. This information should be used as a guideline only, and a comprehensive risk assessment should be conducted by qualified professionals before handling **1,1'-Thiobis(2-naphthol)**.

Introduction

1,1'-Thiobis(2-naphthol) is a chemical compound used in various research and development applications. Due to the limited availability of specific safety data, this guide provides a conservative approach to its handling, storage, and disposal, drawing parallels from the known hazards of naphthol-based compounds. This document is intended for researchers, scientists, and professionals in drug development who may handle this substance.

Hazard Identification and Classification

Based on the GHS pictograms provided by suppliers and the known hazards of related naphthol compounds, **1,1'-Thiobis(2-naphthol)** is anticipated to be classified as an irritant and to pose a potential health hazard. The following table summarizes the likely GHS classification, though this is not officially confirmed.

Table 1: Postulated GHS Classification for **1,1'-Thiobis(2-naphthol)**

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long-lasting effects

Note: This classification is inferred from related compounds and requires confirmation through specific testing of **1,1'-Thiobis(2-naphthol)**.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling.

Table 2: Physical and Chemical Properties of **1,1'-Thiobis(2-naphthol)**

Property	Value
Molecular Formula	C ₂₀ H ₁₄ O ₂ S
Molecular Weight	318.39 g/mol
Appearance	White to light gray to light orange powder/crystal[1]
Melting Point	216 °C[1]
Solubility	Soluble in Dimethylformamide (DMF)[1]
Storage Temperature	Room temperature, recommended in a cool, dark place (<15°C)[1]

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is paramount to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **1,1'-Thiobis(2-naphthol)**. The following table outlines the recommended PPE.

Table 3: Personal Protective Equipment (PPE) Recommendations

Body Part	Recommended Protection	Standard
Eyes/Face	Chemical safety goggles and a face shield	ANSI Z87.1 / EN 166
Skin	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber), lab coat, and full-length pants	EN 374
Respiratory	NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates	NIOSH 42 CFR 84

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Engineering Controls

Engineering controls are the first line of defense in minimizing exposure.

- Ventilation: Always handle **1,1'-Thiobis(2-naphthol)** in a well-ventilated area. A chemical fume hood is required for procedures that may generate dust or aerosols.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[2]

Handling and Storage Procedures

- Handling: Avoid contact with skin, eyes, and clothing.[3] Do not breathe dust.[2] Minimize dust generation and accumulation.[2] Wash hands thoroughly after handling.[2]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] Protect from light. Incompatible materials include strong oxidizing agents.[2]

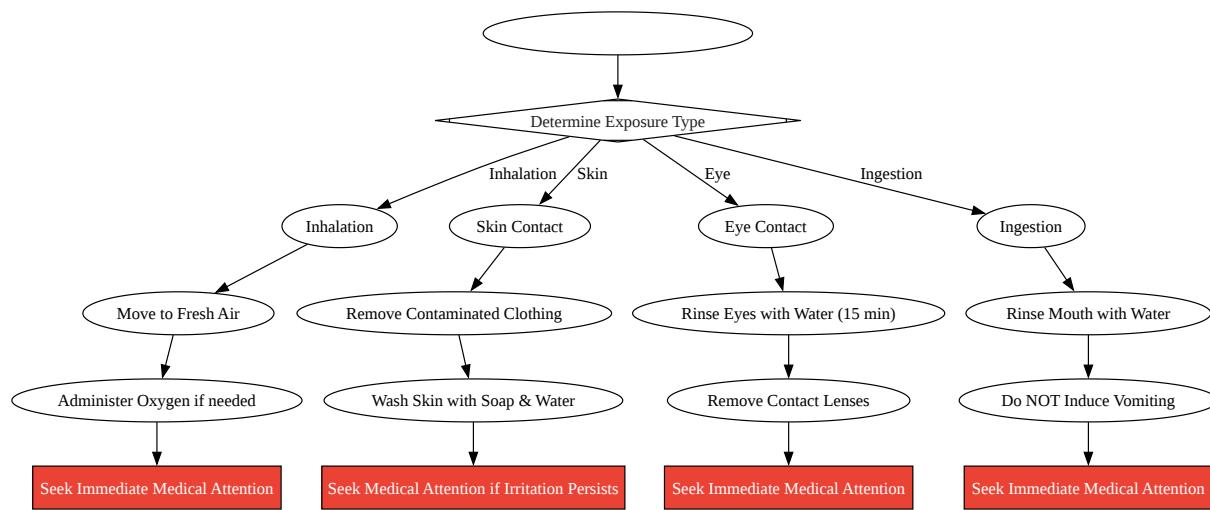
Emergency Procedures

A clear and well-rehearsed emergency plan is critical.

First-Aid Measures

Table 4: First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[2] Seek medical attention if irritation persists.[2] Take off contaminated clothing and wash it before reuse. [1]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[2] Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[2] Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2]



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Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[\[2\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and sulfur oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[4\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Table 3). Ensure adequate ventilation. Avoid breathing dust and contact with the substance.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Containment and Cleaning Up: Sweep up and shovel into a suitable container for disposal.^[2] Avoid generating dust. After material pickup is complete, ventilate the area and wash the spill site.

Toxicological Information

No specific toxicological data for **1,1'-Thiobis(2-naphthol)** is readily available. The information below is based on data for 2-naphthol and should be considered indicative of potential hazards.

Table 5: Toxicological Data for 2-Naphthol (for reference)

Test	Species	Route	Value
LD50	Rat	Oral	1300 mg/kg
LD50	Rabbit	Dermal	>10,000 mg/kg
LC50	Rat	Inhalation	>770 mg/m ³ (1 h)

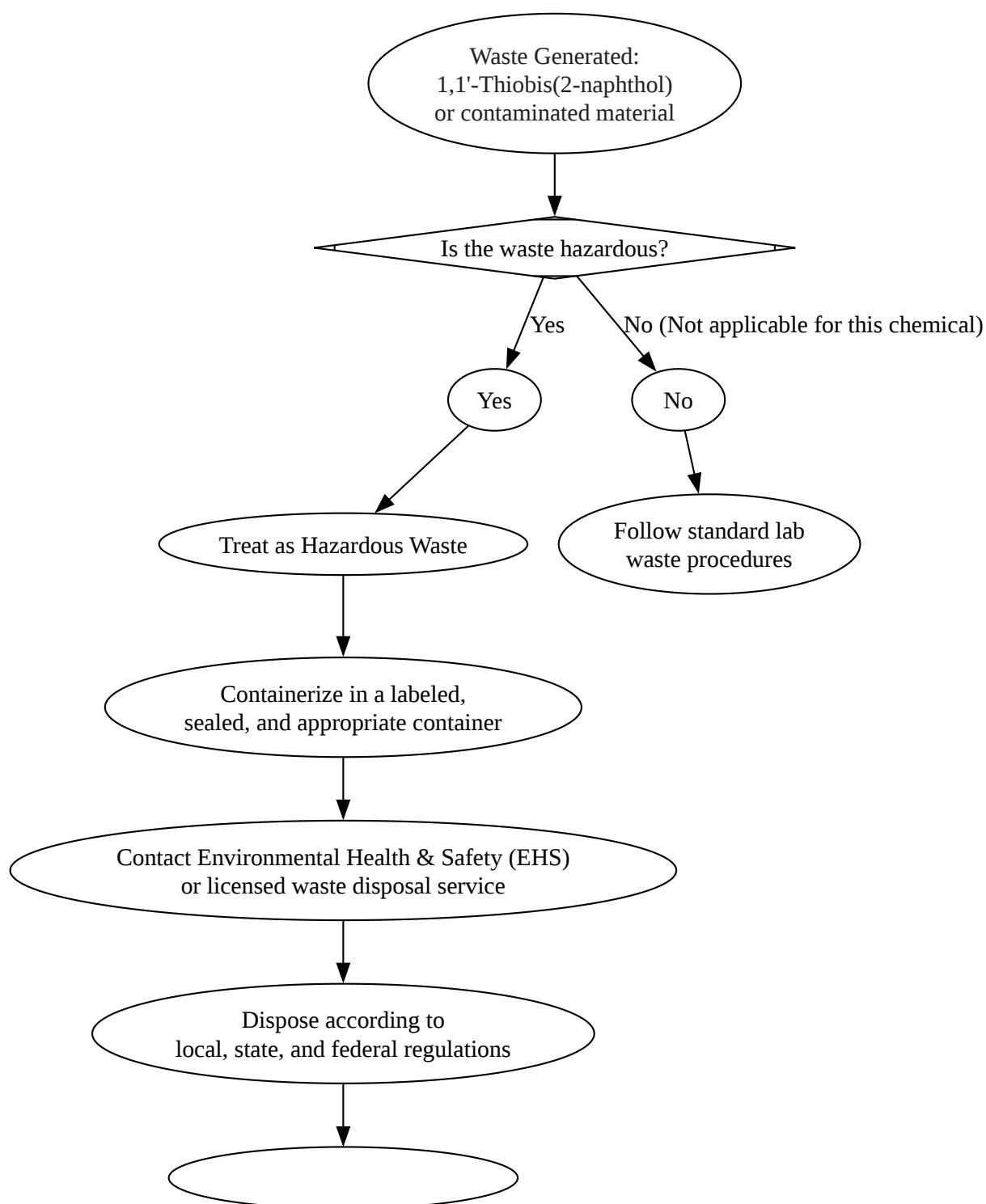
Source: Safety Data Sheets for 2-Naphthol.

- Acute Effects: Harmful if swallowed or inhaled.^[5] Causes serious eye irritation.^[5] May cause skin and respiratory tract irritation.^[6]
- Chronic Effects: Prolonged or repeated exposure may cause damage to organs.^[6]

Disposal Considerations

All waste materials containing **1,1'-Thiobis(2-naphthol)** should be treated as hazardous waste.

- Disposal Method: Dispose of contents and container in accordance with local, regional, national, and international regulations.^[7] Contact a licensed professional waste disposal service to dispose of this material.
- Contaminated Packaging: Empty containers may retain product residue and should be disposed of in the same manner as the substance itself.



Conclusion

While specific safety data for **1,1'-Thiobis(2-naphthol)** is lacking, a conservative approach based on the known hazards of similar naphthol compounds is essential for ensuring the safety of all personnel. This guide provides a framework for the safe handling, storage, and disposal of this substance. It is imperative that all users supplement this information with a thorough risk assessment and adhere to all institutional and regulatory safety protocols.

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